

An In-depth Technical Guide to the Physicochemical Properties of gamma-Terpinene

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Compound of Interest

Compound Name: **gamma-Terpinene**

Cat. No.: **B192506**

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Abstract

gamma-Terpinene, a naturally occurring monoterpene, is a significant constituent of various essential oils, including those from citrus fruits and tea tree. It is recognized for its distinct aromatic properties and is increasingly investigated for its potential therapeutic applications, notably its antioxidant and anti-inflammatory effects. A thorough understanding of its physicochemical properties is fundamental for its application in research, particularly in drug development and formulation. This technical guide provides a comprehensive overview of the core physicochemical characteristics of **gamma-terpinene**, detailed experimental protocols for their determination, and visual representations of its biosynthetic pathway and a key signaling pathway associated with its anti-inflammatory activity.

Physicochemical Properties of gamma-Terpinene

The following table summarizes the key physicochemical properties of **gamma-terpinene**, providing a consolidated reference for laboratory and research applications.

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₁₆	[1][2][3]
Molecular Weight	136.23 g/mol	[1][2]
Appearance	Colorless liquid	[2][4]
Odor	Herbaceous, citrusy, lemon-like	[5]
Boiling Point	181-183 °C at 760 mmHg	[1][4][5][6]
Melting Point	-10 °C	[1][2][5]
Density	0.841 - 0.853 g/cm ³ at 20-25 °C	[1][2][4]
Refractive Index (n _D ²⁰)	1.472 - 1.478	[1]
Solubility in Water	8.68 mg/L at 22 °C (practically insoluble)	[1][4][5]
Solubility in Organic Solvents	Soluble in ethanol and most fixed oils	[1][7]
Vapor Pressure	~0.7 - 1.09 mmHg at 20-25 °C	[1]
logP (Octanol-Water Partition Coefficient)	4.36 - 4.50	[1][2][5]

Experimental Protocols for Determination of Physicochemical Properties

The following sections detail standardized experimental methodologies for determining the key physicochemical properties of **gamma-terpinene**. These protocols are adapted for a volatile liquid and emphasize safety and accuracy.

Safety Precautions

Before conducting any experimental work, it is crucial to review the Safety Data Sheet (SDS) for **gamma-terpinene**.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

- Handling: Wear appropriate personal protective equipment (PPE), including safety goggles, nitrile gloves, and a lab coat. Work in a well-ventilated area, preferably a fume hood, to avoid inhalation of vapors.[8][10]
- Storage: Store **gamma-terpinene** in a tightly sealed container in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[8][9][10] It is a flammable liquid. [13]
- Disposal: Dispose of waste **gamma-terpinene** and contaminated materials in accordance with local, state, and federal regulations.[8][11]

Determination of Boiling Point

The boiling point is determined as the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.

Apparatus:

- Heating mantle or oil bath
- Round-bottom flask (50 mL)
- Condenser
- Thermometer (calibrated)
- Boiling chips
- Distillation head and receiving flask

Procedure:

- Place a few boiling chips into the round-bottom flask.
- Add approximately 20 mL of **gamma-terpinene** to the flask.
- Set up the distillation apparatus in a fume hood. Ensure all joints are securely clamped.

- Position the thermometer so that the top of the bulb is level with the bottom of the side arm of the distillation head.
- Begin heating the flask gently.
- Record the temperature when the liquid begins to boil and a steady stream of distillate is collected in the receiving flask. This temperature is the boiling point.
- Continue to record the temperature until the distillation is complete or a significant temperature change is observed. A stable temperature throughout the distillation indicates a pure substance.

Determination of Melting Point (Freezing Point)

For liquids, the melting point is often referred to as the freezing point.

Apparatus:

- Test tube
- Beaker
- Cooling bath (e.g., ice-salt mixture)
- Thermometer (calibrated)
- Stirring rod

Procedure:

- Place approximately 5 mL of **gamma-terpinene** into a test tube.
- Insert the thermometer into the liquid, ensuring the bulb is fully submerged but not touching the bottom of the test tube.
- Place the test tube in the cooling bath.
- Gently stir the **gamma-terpinene** with the stirring rod as it cools.

- Record the temperature at regular intervals.
- The freezing point is the temperature at which the liquid begins to solidify and the temperature remains constant until all the liquid has frozen.

Measurement of Density

Density is the mass per unit volume of a substance.

Apparatus:

- Pycnometer (specific gravity bottle) of a known volume
- Analytical balance
- Water bath set to a constant temperature (e.g., 20 °C)

Procedure:

- Clean and dry the pycnometer thoroughly.
- Weigh the empty pycnometer on the analytical balance and record the mass (m1).
- Fill the pycnometer with **gamma-terpinene**, ensuring no air bubbles are trapped.
- Place the filled pycnometer in the constant temperature water bath until it reaches thermal equilibrium.
- Carefully wipe dry the outside of the pycnometer and weigh it. Record the mass (m2).
- The mass of the **gamma-terpinene** is m2 - m1.
- The density is calculated by dividing the mass of the **gamma-terpinene** by the known volume of the pycnometer.

Measurement of Refractive Index

The refractive index measures how light propagates through a substance.

Apparatus:

- Abbe refractometer
- Constant temperature water bath connected to the refractometer
- Dropper
- Ethanol and lens paper for cleaning

Procedure:

- Calibrate the Abbe refractometer using a standard of known refractive index (e.g., distilled water).
- Ensure the prism surfaces are clean and dry.
- Using a dropper, place a few drops of **gamma-terpinene** onto the lower prism.
- Close the prisms and allow the sample to spread evenly.
- Allow a few minutes for the sample to reach the desired temperature (e.g., 20 °C).
- Adjust the light source and the measurement knob until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- Read the refractive index from the scale.

Determination of Water Solubility

The shake-flask method is a common technique for determining the water solubility of a substance.

Apparatus:

- Separatory funnel or glass-stoppered flasks
- Mechanical shaker or magnetic stirrer

- Centrifuge (optional)
- Analytical instrument for quantification (e.g., Gas Chromatography-Mass Spectrometry, GC-MS)

Procedure:

- Add an excess amount of **gamma-terpinene** to a known volume of distilled water in a separatory funnel or flask.
- Shake the mixture vigorously at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Allow the mixture to stand undisturbed to allow for phase separation. Centrifugation can be used to facilitate this process.
- Carefully collect a sample from the aqueous phase, ensuring no undissolved **gamma-terpinene** is included.
- Quantify the concentration of **gamma-terpinene** in the aqueous sample using a calibrated analytical method such as GC-MS.

Determination of logP (Octanol-Water Partition Coefficient)

The shake-flask method is the standard procedure for determining the octanol-water partition coefficient.

Apparatus:

- Separatory funnel
- Mechanical shaker
- pH meter
- Analytical instrument for quantification (e.g., GC-MS or UV-Vis spectrophotometer)

- n-Octanol (pre-saturated with water)
- Water or buffer solution (pre-saturated with n-octanol)

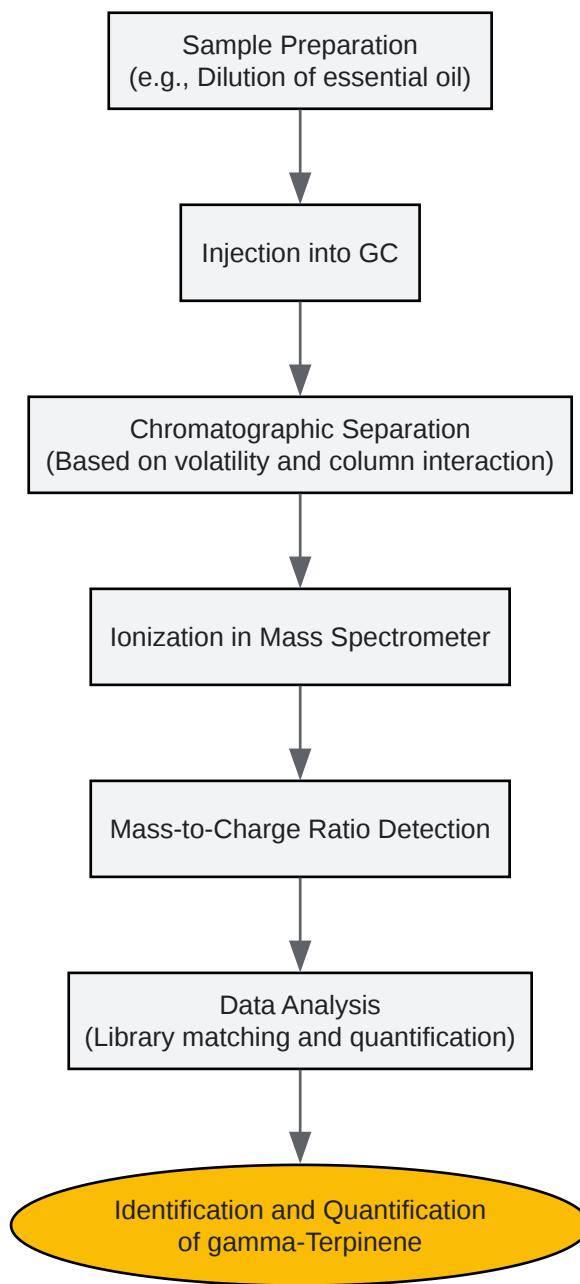
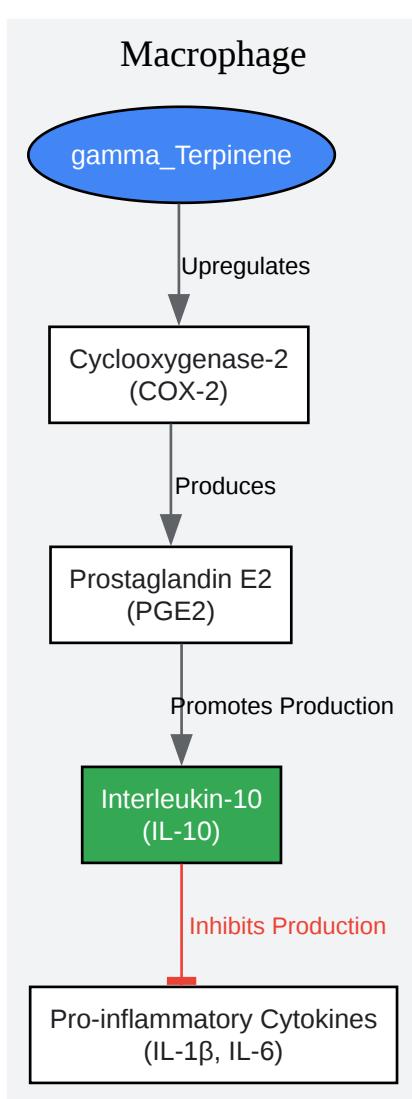
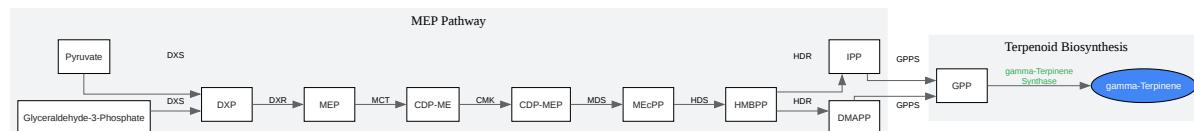
Procedure:

- Prepare water-saturated n-octanol and n-octanol-saturated water by shaking equal volumes of the two solvents together and allowing them to separate.
- Dissolve a known amount of **gamma-terpinene** in either the water-saturated n-octanol or the n-octanol-saturated water.
- Add a known volume of the other phase to the separatory funnel.
- Shake the funnel for a sufficient time to reach partitioning equilibrium.
- Allow the two phases to separate completely.
- Determine the concentration of **gamma-terpinene** in both the n-octanol and the aqueous phases using a suitable analytical technique.
- The partition coefficient (P) is the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase.
- $\log P$ is the base-10 logarithm of the partition coefficient.

Visualizing Key Pathways and Workflows

Biosynthesis of **gamma-Terpinene**

gamma-Terpinene is synthesized in plants via the methylerythritol 4-phosphate (MEP) pathway, which produces the precursor geranyl diphosphate (GPP).^{[14][15]} The enzyme **gamma-terpinene synthase** then catalyzes the cyclization of GPP to form **gamma-terpinene**.^{[16][17]}



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